

Personal protective equipment for handling DMTr-LNA-5MeU-3-CED-phosphoramidite

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Compound of Interest

Compound Name: DMTr-LNA-5MeU-3-CED-phosphoramidite

Cat. No.: B15589000

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Essential Safety and Handling Guide for DMTr-LNA-5MeU-3-CED-phosphoramidite

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for researchers, scientists, and drug development professionals handling **DMTr-LNA-5MeU-3-CED-phosphoramidite**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining chemical integrity.

Chemical and Physical Properties

Property	Value
Formal Name	1-[2,5-anhydro-4-C-[[bis(4-methoxyphenyl)phenylmethoxy]methyl]-3-O-[--INVALID-LINK--phosphino]-α-L-lyxofuranosyl]-5-methyl-2,4(1H,3H)-pyrimidinedione[1]
CAS Number	206055-75-6[1]
Molecular Formula	C41H49N4O9P[1]
Formula Weight	772.8 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥98%[1]
Solubility	DMSO: Sparingly soluble (1-10 mg/ml), Ethanol: Sparingly soluble (1-10 mg/ml)[1]
Storage	-20°C[1][2][3]
Stability	≥ 4 years[1]

Personal Protective Equipment (PPE)

While specific hazard classifications for **DMTr-LNA-5MeU-3-CED-phosphoramidite** are not readily available, it is imperative to handle it as a potentially hazardous chemical. The following PPE is mandatory to prevent exposure.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). A face shield is recommended when there is a splash hazard. [4]
Skin Protection	Chemical-resistant Gloves	Handle with chemical-impermeable gloves, such as nitrile. Inspect gloves prior to use and dispose of contaminated gloves properly. [4]
Laboratory Coat	A standard laboratory coat must be worn to protect from minor spills and contamination. [4]	
Respiratory Protection	NIOSH-approved Respirator	Use a NIOSH-approved respirator, such as an N95 or P1 type dust mask, particularly if ventilation is inadequate or dust is generated. A self-contained breathing apparatus may be necessary in case of fire or major spills. [4]

Operational Plan: Handling and Storage

This product should only be handled by, or under the close supervision of, individuals qualified in the handling and use of potentially hazardous chemicals.[\[4\]](#)

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the container in a tightly sealed container at -20°C in a dry, well-ventilated area.[1][4][5]
- Protect from moisture, air, heat, flames, sparks, and oxidizing agents.[4]

Handling:

- All handling should be conducted in a chemical fume hood to minimize inhalation exposure.
[4]
- Avoid the formation of dust and aerosols.[6]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands thoroughly after handling the compound.[6]

Emergency Procedures

In case of exposure:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Obtain medical attention.[6]
- Skin Contact: Remove any contaminated clothing. Wash off with soap and plenty of water. Obtain medical attention.[6]
- Eye Contact: Flush eyes copiously with water for at least 15 minutes. Use a sterile eye wash if available. Obtain medical attention.[6]
- Ingestion: Keep the person calm and immobile. Rinse mouth with water if conscious. Never give anything by mouth to an unconscious person. Obtain medical attention.[6]

In case of a spill:

- Wear protective clothing, a respirator, chemical safety goggles, rubber gloves, and rubber boots.[6]
- Contain the spill using adsorbent barriers.

- Clean the contaminated area thoroughly with a suitable solvent and absorbent material, taking care to avoid breathing fumes.[\[6\]](#)
- Dispose of all cleaning materials in sealed containers for appropriate disposal.[\[6\]](#)

Disposal Plan

Proper disposal of **DMTr-LNA-5MeU-3-CED-phosphoramidite** and any contaminated materials is critical to ensure environmental safety and regulatory compliance.

- **Waste Collection:** Collect all waste containing the phosphoramidite, including unused product, contaminated consumables (e.g., gloves, wipes), and cleaning materials, in a designated, sealed, and clearly labeled hazardous waste container.
- **Waste Treatment:** Due to the reactive nature of phosphoramidites, they should not be disposed of directly. Treatment to neutralize their reactivity may be required. This can involve oxidation to the more stable phosphate.
- **Final Disposal:** Dispose of the hazardous waste through a licensed chemical waste disposal service in accordance with all local, state, and federal regulations. Do not discharge into drains or the environment.

Workflow for Safe Handling

Safe Handling Workflow for DMTr-LNA-5MeU-3-CED-phosphoramidite



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Caption: Workflow for handling **DMTr-LNA-5MeU-3-CED-phosphoramidite**.

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